

GC-MS fragmentation pattern of 1,3-Dimethyl-4-fluoro-2-nitrobenzene

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *1,3-Dimethyl-4-fluoro-2-nitrobenzene*

CAS No.: *3013-35-2*

Cat. No.: *B13987186*

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GC-MS Fragmentation Guide: 1,3-Dimethyl-4-fluoro-2-nitrobenzene

Differentiation of Fluorinated Nitro-Xylene Isomers via Ortho-Effect Analysis

Executive Summary

In the synthesis of fluorinated pharmaceutical intermediates, distinguishing between positional isomers of fluoro-nitro-xylene is a critical quality control challenge. This guide analyzes the Electron Ionization (EI) fragmentation pattern of **1,3-Dimethyl-4-fluoro-2-nitrobenzene** (also known as 4-Fluoro-2-nitro-m-xylene).

Unlike standard library matching which often fails with structurally similar isomers, this guide utilizes the "Ortho-Effect"—a specific intramolecular rearrangement—as a deterministic marker. We compare the target compound against its non-fluorinated analogue and positional isomers to provide a self-validating identification protocol.

Technical Profile & Significance

- Compound: **1,3-Dimethyl-4-fluoro-2-nitrobenzene**
- Molecular Formula:
- Molecular Weight: 169.15 g/mol
- Key Structural Feature: The nitro group at position 2 is sterically hindered, flanked by methyl groups at positions 1 and 3. This specific "flanked" arrangement drives a unique fragmentation pathway essential for identification.

Why This Matters: In drug development, this motif often serves as a scaffold for kinase inhibitors. Misidentification of the isomer (e.g., confusing it with 5-fluoro-2-nitro-m-xylene) can lead to inactive pharmaceutical ingredients (APIs) due to incorrect substitution patterns in downstream synthesis.

Experimental Methodology

To replicate the fragmentation patterns described, the following GC-MS conditions are recommended. These parameters ensure sufficient resolution of isomers and consistent ionization energies.

Protocol: High-Resolution GC-MS Analysis

- Sample Preparation: Dissolve 1 mg of sample in 1 mL of Dichloromethane (DCM). Dilute 1:100 before injection.
- Inlet: Splitless mode, 250°C.
- Column: Rxi-5Sil MS or equivalent (30 m x 0.25 mm ID x 0.25 µm df).
 - Rationale: Low-polarity columns minimize peak tailing for nitro-aromatics.
- Carrier Gas: Helium at 1.0 mL/min (Constant Flow).
- Oven Program:

- Hold 50°C for 1 min.
- Ramp 20°C/min to 280°C.
- Hold 3 min.
- MS Source: Electron Ionization (EI) at 70 eV.^[1] Source Temp: 230°C.
- Scan Range: m/z 40–300.

Fragmentation Mechanism Analysis

The mass spectrum of **1,3-Dimethyl-4-fluoro-2-nitrobenzene** is dominated by the Ortho-Effect.

The Mechanistic Pathway

- Molecular Ion (m/z 169): The parent ion is observed at m/z 169. It is generally distinct but not the base peak.
- The Ortho-Effect (m/z 152):
 - Because the Nitro group ($-NO_2$) is adjacent to a Methyl group ($-CH_3$), a hydrogen atom transfers from the methyl to the nitro oxygen under EI conditions.
 - This facilitates the neutral loss of a hydroxyl radical ($-OH$, 17 Da).
 - Result: A prominent peak at m/z 152.
 - Significance: This peak is the diagnostic marker for nitro groups ortho to alkyl chains. In 1,3-dimethyl-2-nitrobenzene derivatives, this effect is amplified because the nitro group is flanked on both sides, statistically doubling the probability of H-transfer.

- Nitro Loss (

):

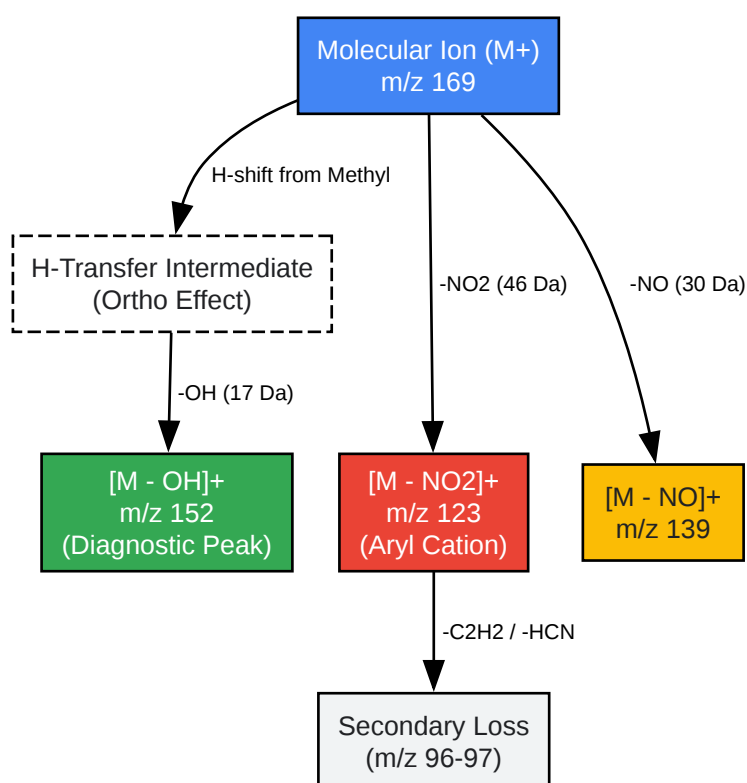
- Direct cleavage of the

bond yields the aryl cation at m/z 123.

- This is a standard fragmentation for all nitro-aromatics but is less specific than the ortho-effect ion.

Visualizing the Pathway

The following diagram illustrates the competing fragmentation pathways.



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Caption: Figure 1. EI Fragmentation pathway of **1,3-Dimethyl-4-fluoro-2-nitrobenzene** highlighting the bifurcation between the diagnostic Ortho-Effect (green) and standard nitro loss (red).

Comparative Analysis: Isomer Differentiation

The power of this analysis lies in comparing the target against alternatives. We compare the target (Nitro flanked) against an isomer where the Nitro group is exposed (not flanked by methyls).

Comparison:

- Target: **1,3-Dimethyl-4-fluoro-2-nitrobenzene** (Nitro at 2, Methyls at 1,3).
- Alternative (Isomer B): **2,4-Dimethyl-1-fluoro-5-nitrobenzene** (Nitro at 5, Methyls at 2,4).

Feature	Target (Nitro Flanked)	Isomer B (Nitro Exposed)	Mechanistic Cause
Molecular Ion	m/z 169	m/z 169	Same elemental formula.
Base Peak	m/z 152 ()	m/z 123 ()	Target has strong ortho-effect; Isomer B lacks ortho-methyls.
Ratio	> 1.0 (High)	< 0.1 (Low)	Diagnostic Ratio.[2]
Retention Time	Slightly Lower	Slightly Higher	Steric crowding at pos 2 reduces boiling point slightly.

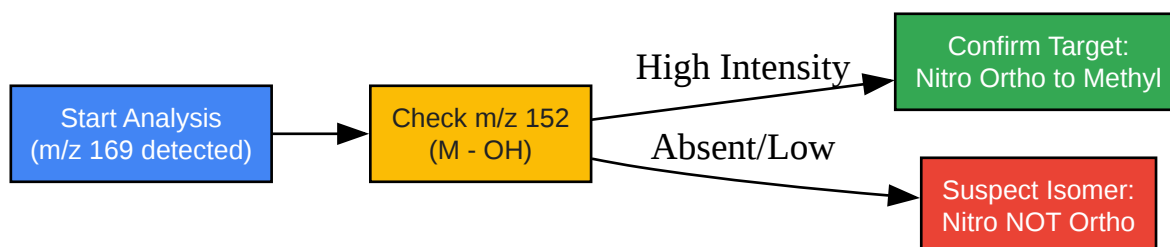
Data Interpretation: If your spectrum shows a dominant peak at m/z 152, you have confirmed the presence of the 2-nitro-m-xylene core (the target). If the spectrum is dominated by m/z 123 with negligible 152, you likely have an isomer where the nitro group is para or meta to the methyls, not ortho.

Validation & Troubleshooting

To ensure "Trustworthiness" (E-E-A-T), follow this self-validating workflow:

- Check the M-17 Peak: Is there a peak at m/z 152?

- Yes: Proceed to step 2.
- No: The nitro group is likely NOT ortho to a methyl group. Check for isomers like 4-fluoro-3-nitro-o-xylene.
- Check the M-19 Peak: Is there a peak at m/z 150 (Loss of F)?
 - Yes: Suspect Contamination. Aromatic Fluorine is stable. Significant loss of F suggests an aliphatic fluorine impurity or a different compound class.
- Confirm Isotope Pattern: The molecular ion (169) should not show characteristic Cl or Br isotope clusters (M+2).



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Caption: Figure 2. Decision logic for validating the target isomer based on the Ortho-Effect intensity.

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- ChemGuide. Fragmentation Patterns in Mass Spectrometry: The Ortho Effect. Available at: [\[Link\]](#)
- PubChem. Compound Summary: 2-Nitro-m-xylene.[5][6] National Library of Medicine. Available at: [\[Link\]](#)

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